

Leucinamide Hydrochloride: A Technical Guide to its Therapeutic Potential

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Compound of Interest

Compound Name: *Leucinamide hydrochloride*

Cat. No.: *B555007*

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Abstract

Leucinamide hydrochloride, the hydrochloride salt of the amino acid amide derivative of L-leucine, has emerged as a compound of interest with potential therapeutic applications. This technical guide provides a comprehensive overview of its known biological activities, putative mechanisms of action, and methodologies for its investigation. While research is in its early stages, existing evidence points towards anti-inflammatory properties and suggests avenues for exploration in metabolic diseases and oncology. This document aims to serve as a foundational resource for researchers and drug development professionals interested in the further exploration of **Leucinamide hydrochloride** as a therapeutic agent.

Introduction

Leucinamide hydrochloride is a small molecule derivative of the essential branched-chain amino acid, L-leucine. As a derivative of a crucial signaling amino acid, **Leucinamide hydrochloride** is positioned at the intersection of metabolic and cellular stress pathways. Leucine itself is a well-established activator of the mTORC1 signaling pathway, a central regulator of cell growth and proliferation, and a negative regulator of autophagy. The therapeutic potential of targeting these pathways has been extensively explored in various diseases, including cancer and metabolic disorders. This guide will delve into the current understanding of **Leucinamide hydrochloride**'s therapeutic applications, with a focus on its

anti-inflammatory effects and its potential as a lysosomotropic agent and modulator of autophagy.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **L-Leucinamide hydrochloride** is presented in Table 1. This information is crucial for its handling, formulation, and use in experimental settings.

| Property | Value | Reference |
|-------------------|---------------------------------------|-----------|
| CAS Number | 10466-61-2 | |
| Molecular Formula | C6H15ClN2O | |
| Molecular Weight | 166.65 g/mol | |
| Appearance | White to off-white crystalline powder | |
| Melting Point | 254-256 °C | |
| Solubility | Soluble in water | |
| Optical Rotation | +9° to +11° (c=1, H ₂ O) | |

Potential Therapeutic Applications

Anti-inflammatory Activity

The most well-documented therapeutic application of **Leucinamide hydrochloride** is its anti-inflammatory activity. An early study demonstrated its efficacy in several rat models of inflammation.

Key Findings:

- Attenuation of Phlogistic Response: **Leucinamide hydrochloride** was shown to reduce the inflammatory response induced by formaldehyde and nystatin injections in the rat paw.

- Reduction of Granulation Tissue: In a granuloma pouch model, chronic administration of the compound led to a significant decrease in both the volume of exudate and the weight of granulation tissue.
- Favorable Safety Profile: Notably, unlike the comparator drug phenylbutazone, **Leucinamide hydrochloride** did not induce gastric ulcers at effective anti-inflammatory doses, suggesting a potentially better gastrointestinal safety profile.

At present, there is a lack of publicly available quantitative data, such as IC50 or EC50 values, for the anti-inflammatory effects of **Leucinamide hydrochloride**.

Potential as an Insulin Secretagogue

L-Leucinamide Hydrochloride has been suggested as a potential elicitor of insulin secretion in rats. This effect is likely linked to the metabolic pathways of its parent amino acid, L-leucine, which is a known stimulator of insulin release from pancreatic β -cells. However, detailed studies quantifying this effect and elucidating the precise mechanism for the hydrochloride salt are not yet available in the public domain.

Putative Anti-cancer Activity

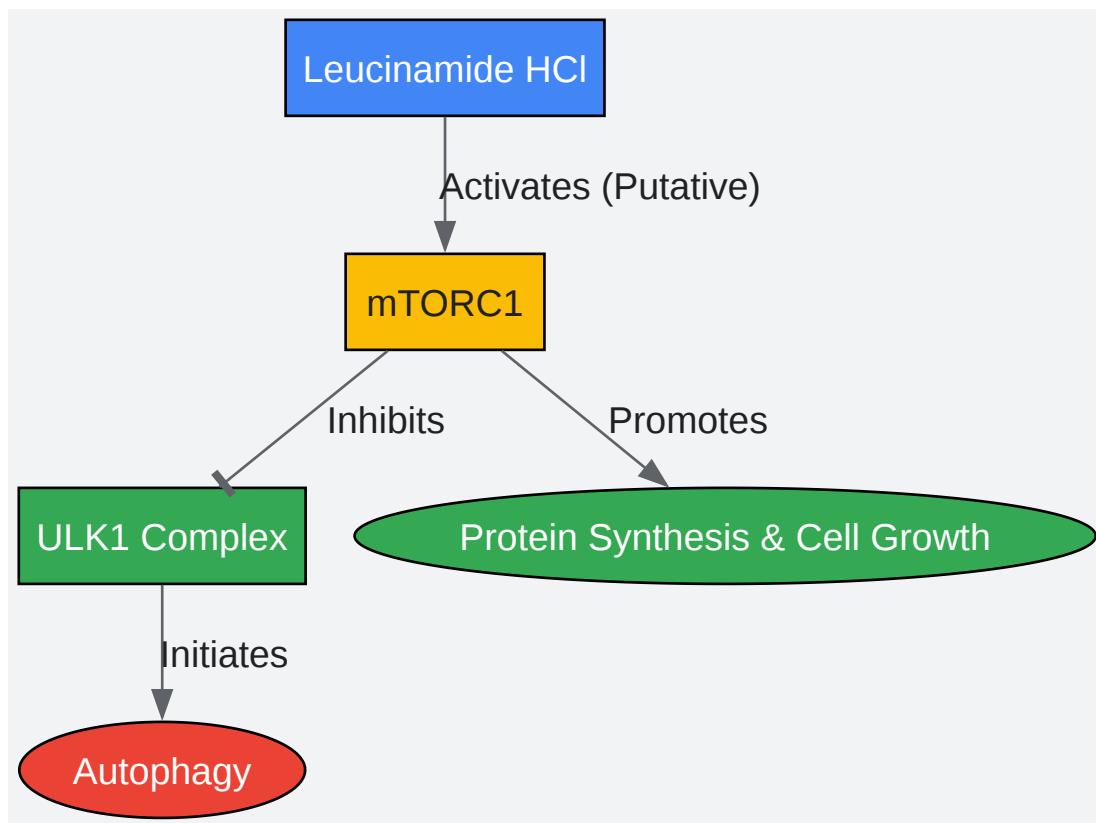
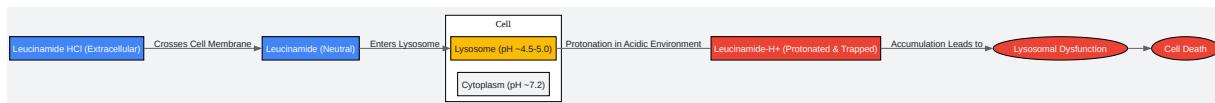
While direct evidence for the anti-cancer activity of **Leucinamide hydrochloride** is currently limited, its potential in this area can be inferred from its putative mechanisms of action, namely its lysosomotropic nature and its potential to modulate autophagy. Lysosomotropic agents can induce lysosomal membrane permeabilization, leading to cell death, a strategy being explored for cancer therapy. Furthermore, the modulation of autophagy has complex, context-dependent roles in cancer, and targeting this process is a validated therapeutic strategy. Further research is required to evaluate the efficacy of **Leucinamide hydrochloride** in various cancer cell lines and *in vivo* tumor models.

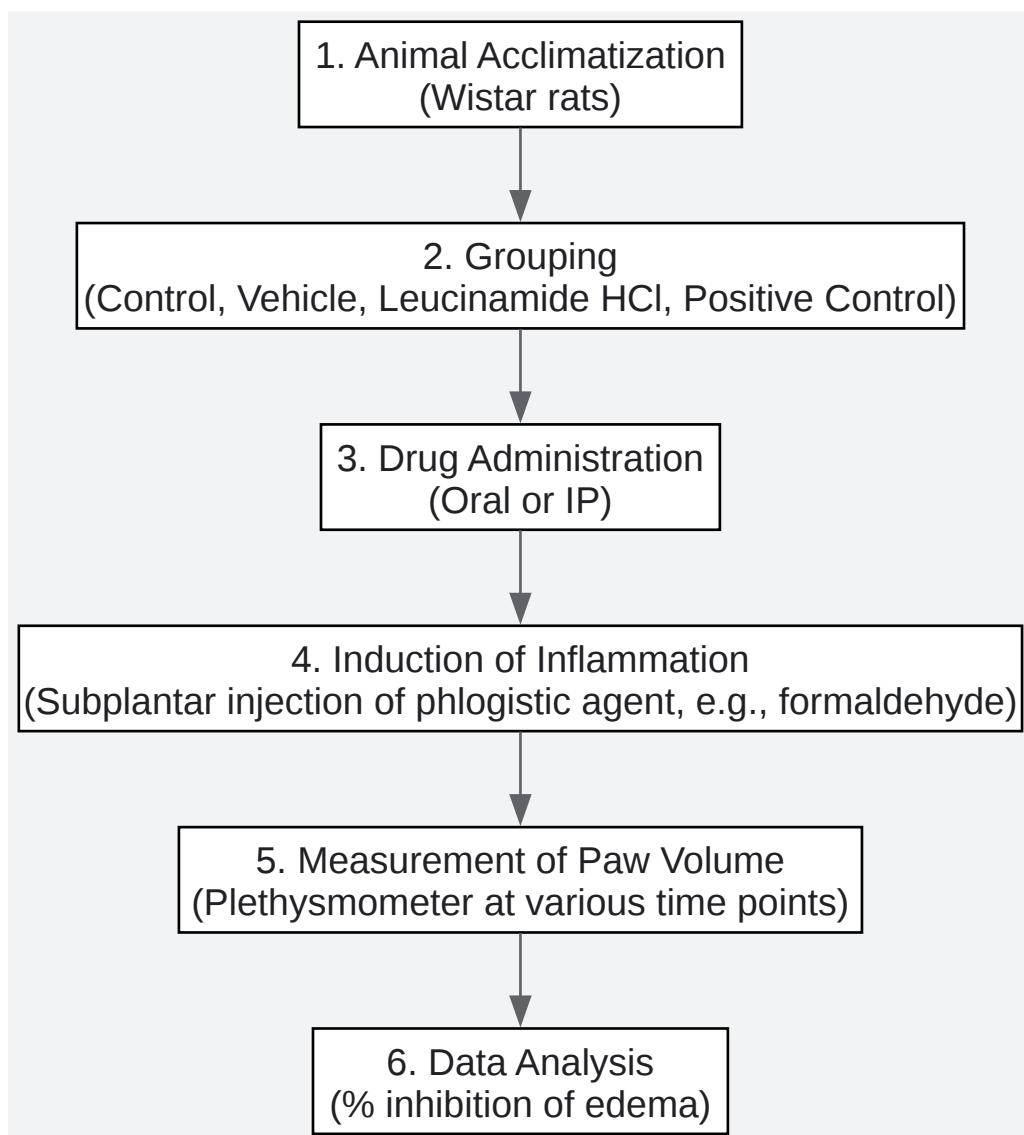
Mechanism of Action

The precise molecular mechanisms underlying the therapeutic effects of **Leucinamide hydrochloride** are not yet fully elucidated. However, based on its chemical nature and the activities of related compounds, two primary putative mechanisms can be proposed: its role as a lysosomotropic agent and its influence on the mTOR and autophagy signaling pathways.

Lysosomotropic Properties

Leucinamide hydrochloride, as a lipophilic weak base, is predicted to exhibit lysosomotropic properties. Such compounds can freely cross cellular membranes in their neutral state and, upon entering the acidic environment of the lysosome, become protonated and trapped. This accumulation can lead to lysosomal swelling, dysfunction, and potentially, the release of lysosomal enzymes into the cytoplasm, triggering cell death pathways.





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- To cite this document: BenchChem. [Leucinamide Hydrochloride: A Technical Guide to its Therapeutic Potential]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b555007#potential-therapeutic-applications-of-leucinamide-hydrochloride>

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